

An In-depth Technical Guide to the Fundamental Properties of Potassium Sodium Sulfate

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Compound of Interest

Compound Name: Potassium sodium sulfate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental properties of **potassium sodium sulfate** (KNaSO_4), a double salt with relevance in materials science and pharmaceutical applications. This document details its chemical and physical characteristics, crystal structure, thermodynamic properties, and methods for its synthesis and analysis.

Chemical and Physical Properties

Potassium sodium sulfate is an inorganic compound with the chemical formula KNaSO_4 .^[1] It is also known by other names such as potassium sodium sulphate.^[1] The compound is a white, crystalline solid.

Tabulated Physical and Chemical Properties

The following tables summarize the key quantitative properties of **potassium sodium sulfate** and its constituent salts, potassium sulfate (K_2SO_4) and sodium sulfate (Na_2SO_4), for comparative analysis. Data for the double salt is often reported for the naturally occurring mineral apththalite or glaserite, which has a general formula of $(\text{K},\text{Na})_3\text{Na}(\text{SO}_4)_2$ and can be close in composition to KNaSO_4 .^{[2][3]}

Property	Potassium Sodium Sulfate (KNaSO ₄)	Source
CAS Number	16800-24-1	[1]
Molecular Formula	KNaO ₄ S	[1]
Molecular Weight	158.15 g/mol	[1]
Appearance	White crystalline solid	
Crystal System	Trigonal	[2][3]
Space Group	P3m1	[2][4]
Density	2.656 - 2.71 g/cm ³ (measured for aphthitalite)	[2][3]
Refractive Index	n _ω = 1.487 - 1.491, n _ε = 1.492 - 1.499 (for aphthitalite)	[3]
Hardness (Mohs)	3 (for aphthitalite)	[2][3]

Property	Potassium Sulfate (K ₂ SO ₄)	Sodium Sulfate (Na ₂ SO ₄)	Source
Molecular Weight	174.26 g/mol	142.04 g/mol	[5]
Melting Point	1067 °C	884 °C	[5]
Boiling Point	1689 °C	1429 °C	[5]
Density	2.66 g/cm ³	2.664 g/cm ³	[5]
Solubility in water	12 g/100 mL at 25 °C	28.1 g/100 mL at 25 °C	[6]

Crystal Structure and Phase Transitions

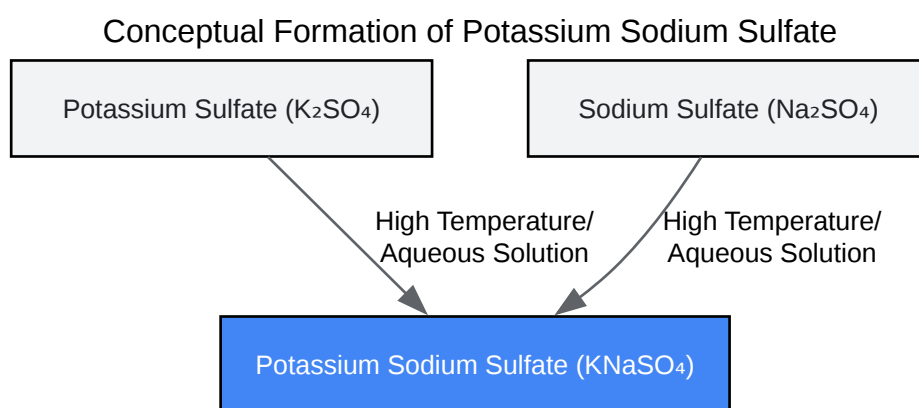
Potassium sodium sulfate crystallizes in the trigonal system, with the space group P3m1.[2]

[4] The crystal structure is built upon a framework of sulfate tetrahedra, with potassium and

sodium cations occupying specific sites within the lattice. The mineral form, apthitalite, is isostructural with other compounds of the $A_3B(XO_4)_2$ type.

The stability and formation of **potassium sodium sulfate** are best understood in the context of the sodium sulfate-potassium sulfate binary phase diagram. At high temperatures, Na_2SO_4 and K_2SO_4 form a complete series of solid solutions. As the temperature decreases, these solid solutions can decompose, leading to the formation of intermediate compounds, including the double salt $KNaSO_4$.

Below is a conceptual representation of the relationship between the individual salts and the double salt formation.



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Conceptual formation pathway of **potassium sodium sulfate**.

Thermodynamic Properties

While comprehensive thermodynamic data for pure **potassium sodium sulfate** ($KNaSO_4$) is not readily available in the literature, the properties of its constituent salts are well-characterized. The following tables provide the standard enthalpy of formation, standard molar entropy, and molar heat capacity for potassium sulfate and sodium sulfate.

Potassium Sulfate (K_2SO_4)

Thermodynamic Property	Value	Units	Source
Standard Enthalpy of Formation ($\Delta_f H^\circ$) (solid)	-1437.71	kJ/mol	[7]
Standard Molar Entropy (S°) (solid)	175.4	J/mol·K	[8]
Molar Heat Capacity (C_p) (solid)	131.3	J/mol·K	[8]

Sodium Sulfate (Na_2SO_4)

Thermodynamic Property	Value	Units	Source
Standard Enthalpy of Formation ($\Delta_f H^\circ$) (solid)	-1387.1	kJ/mol	[9]
Standard Molar Entropy (S°) (solid)	149.6	J/mol·K	[9]
Molar Heat Capacity (C_p) (solid)	128.2	J/mol·K	[9]

Experimental Protocols

Synthesis of Potassium Sodium Sulfate

Method 1: Synthesis from Aqueous Solution

This method is based on the reaction of potassium chloride and sodium sulfate in an aqueous solution, often leading to the precipitation of glaserite (aphthitalite), a double salt of potassium and sodium sulfate.

- Materials: Potassium chloride (KCl), Sodium sulfate (Na_2SO_4), deionized water.

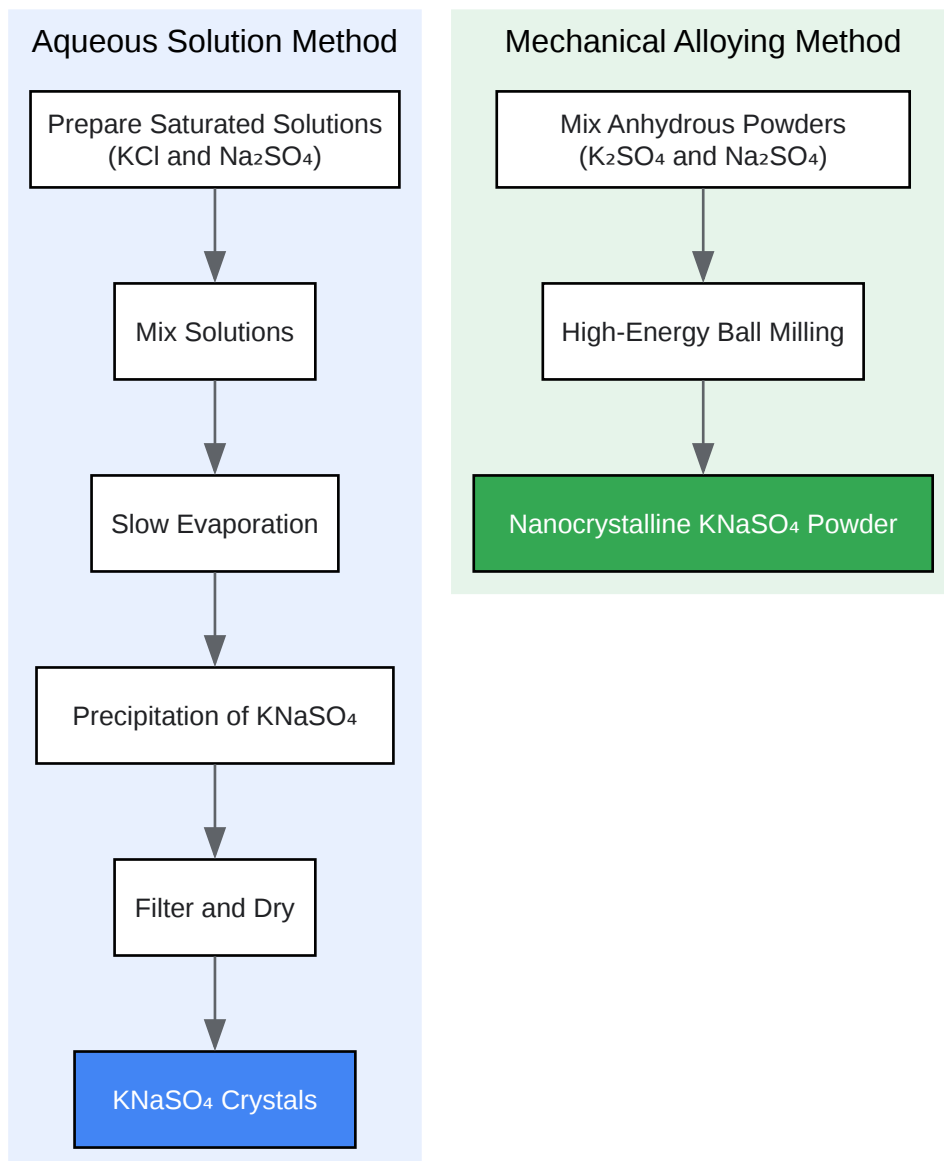
- Procedure:
 - Prepare separate saturated solutions of potassium chloride and sodium sulfate in deionized water at a specific temperature (e.g., 25 °C).
 - Mix the solutions in a stoichiometric ratio (e.g., 3:1 molar ratio of K_2SO_4 to Na_2SO_4 for the formation of $K_3Na(SO_4)_2$).
 - Allow the mixed solution to slowly evaporate at a constant temperature.
 - Crystals of **potassium sodium sulfate** will precipitate out of the solution.
 - Collect the crystals by filtration, wash with a small amount of cold deionized water, and dry in an oven at a low temperature (e.g., 50 °C).

Method 2: Mechanical Alloying

This solid-state synthesis method involves the high-energy milling of the precursor salts.

- Materials: Anhydrous potassium sulfate (K_2SO_4) powder, Anhydrous sodium sulfate (Na_2SO_4) powder.
- Procedure:
 - Mix the K_2SO_4 and Na_2SO_4 powders in the desired molar ratio (e.g., 1:1 for $KNaSO_4$ or 3:1 for $K_3Na(SO_4)_2$).
 - Place the powder mixture into a high-energy planetary ball mill.
 - Mill the powders for a specified duration (e.g., several hours) at a set rotational speed. The milling process induces a solid-state reaction to form the double salt.
 - The resulting nanocrystalline powder of **potassium sodium sulfate** can be collected for analysis.

Workflow for Synthesis of Potassium Sodium Sulfate

[Click to download full resolution via product page](#)Experimental workflows for the synthesis of **potassium sodium sulfate**.

Characterization Methods

X-Ray Diffraction (XRD)

XRD is used to identify the crystalline phases and determine the crystal structure of the synthesized material.

- Instrument: Powder X-ray diffractometer.
- Sample Preparation: A small amount of the powdered sample is placed onto a sample holder.
- Typical Parameters:
 - X-ray source: Cu K α radiation ($\lambda = 1.5406 \text{ \AA}$).
 - Scan range (2θ): 10-80 degrees.
 - Scan speed: 2 degrees/minute.
- Analysis: The resulting diffraction pattern is compared with standard diffraction patterns from databases (e.g., JCPDS) to confirm the formation of **potassium sodium sulfate** and to identify any impurities.

Thermal Analysis (DSC/TGA)

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are used to study the thermal stability and phase transitions of the material.

- Instrument: DSC/TGA analyzer.
- Sample Preparation: A small, accurately weighed amount of the sample is placed in an aluminum or platinum pan.
- Typical Parameters:
 - Temperature range: Ambient to 1000 °C.
 - Heating rate: 10 °C/minute.
 - Atmosphere: Inert (e.g., nitrogen) or oxidizing (e.g., air).

- Analysis: TGA measures changes in mass with temperature, indicating decomposition or dehydration. DSC measures the heat flow to or from the sample, revealing phase transitions (e.g., melting, solid-solid transitions).

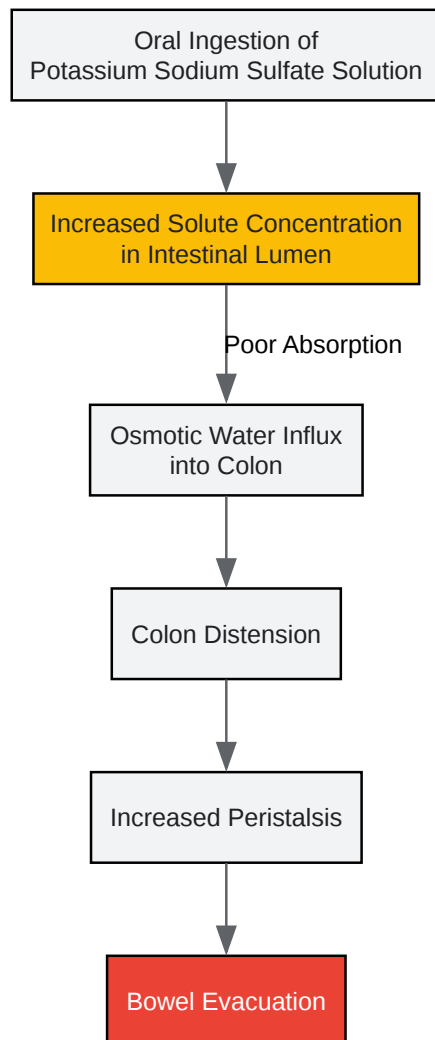
Relevance to Drug Development

The primary application of **potassium sodium sulfate** in the pharmaceutical field is as a component of osmotic laxative solutions used for bowel cleansing prior to colonoscopies and other medical procedures requiring a clean colon.[\[2\]](#)[\[4\]](#)[\[10\]](#)[\[11\]](#)

Mechanism of Action

When ingested, **potassium sodium sulfate**, in combination with other sulfates like sodium sulfate and magnesium sulfate, acts as an osmotic agent.[\[12\]](#) These salts are poorly absorbed in the gastrointestinal tract. Consequently, they create a hypertonic environment within the intestinal lumen, drawing a large volume of water into the colon through osmosis. This influx of water leads to distension of the colon, increased peristalsis, and ultimately, the rapid evacuation of bowel contents.

Mechanism of Action of Potassium Sodium Sulfate as an Osmotic Laxative



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Signaling pathway for osmotic laxative action.

Clinical Use

Potassium sodium sulfate is typically a component of a multi-salt solution. A common administration protocol involves a split-dose regimen, where the patient consumes a portion of the solution the evening before the procedure and the remaining portion on the morning of the

procedure.[4][10] This approach has been shown to be effective in achieving adequate bowel cleansing for diagnostic visualization.

Conclusion

Potassium sodium sulfate is a well-defined inorganic double salt with established chemical and physical properties. While its primary industrial applications are in areas such as fertilizers, its role as an osmotic agent in pharmaceutical preparations for bowel cleansing is of significant interest to drug development professionals. A thorough understanding of its fundamental properties, including its crystal structure, thermal behavior, and synthesis methods, is essential for its effective and safe application in this context. Further research to fully elucidate the thermodynamic properties of the pure double salt would be beneficial for more precise modeling and process optimization.

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